

# Technical Support Center: High-Performance F8T2 OFET Fabrication

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## Compound of Interest

Compound Name: 5,5'-Di(9H-fluoren-2-yl)-2,2'-  
bithiophene

CAS No.: 369599-41-7

Cat. No.: B1603272

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## Topic: Reducing Contact Resistance ( ) in Fluorene-Bithiophene Transistors

### Executive Summary: The Bottleneck

Welcome to the Advanced Materials Support Center. You are likely reading this because your F8T2 (poly(9,9-dioctylfluorene-co-bithiophene)) devices are exhibiting "S-shaped" output curves at low drain voltage (

), or your extracted mobility (

) drops significantly as channel length (

) decreases.

The Root Cause: The primary issue in F8T2 devices is the Schottky barrier at the hole-injection interface.

- F8T2 HOMO Level: ~5.5 eV
- Gold (Au) Work Function: ~5.1 eV

- Result: A  $\sim 0.4$  eV injection barrier that impedes hole transfer, creating high contact resistance ( ).

Furthermore, F8T2 is a liquid crystalline (LC) polymer. In Bottom-Contact (BC) architectures, the polymer chains often align poorly (disordered morphology) at the edge of the gold electrode, creating a "morphological trap" that further spikes resistance.

This guide provides three validated modules to eliminate these barriers.

## Module 1: Interface Engineering (SAM Treatment)

Target: Bottom-Contact (BC) Architectures Mechanism: Work Function Tuning via Dipoles

The most effective wet-chemical method to reduce

is modifying the Gold electrodes with a Self-Assembled Monolayer (SAM). For p-type F8T2, we utilize Pentafluorobenzenethiol (PFBT).

Why PFBT? Unlike alkyl-thiols (like octanethiol) which are insulating, PFBT is short and conjugated. Crucially, the fluorine atoms create a strong surface dipole pointing away from the metal, which increases the work function of Gold from  $\sim 5.1$  eV to  $\sim 5.6$  eV, perfectly aligning with the HOMO of F8T2.

### Protocol: PFBT Functionalization

- Cleaning: Clean Au source/drain electrodes thoroughly (Acetone

IPA

UV-Ozone for 10 min). Note: UV-Ozone is critical to remove carbon contaminants and ensure thiol binding.

- Preparation: Prepare a 10 mM solution of PFBT in ethanol.
- Incubation: Immerse the substrate (with patterned electrodes) into the solution for 15–20 minutes at room temperature.

- Expert Tip: Do not exceed 30 minutes. Long incubation can lead to disordered multilayers which act as insulators.
- Rinsing: Rinse copiously with pure ethanol to remove unbound molecules.
- Drying: Blow dry with Nitrogen ( ).
- Validation: Check the water contact angle on the gold pads. Bare Au is  $<60^\circ$ ; PFBT-treated Au should be hydrophobic ( $>90^\circ$ ).

## Module 2: Morphological Control (LC Annealing)

Target: All Architectures (BC and TC) Mechanism: Healing Grain Boundaries via Mesophase Transition

F8T2 possesses a nematic liquid crystal phase above  $\sim 265^\circ\text{C}$ . Processing at room temperature leaves the polymer in a kinetically trapped, disordered state, especially at the electrode steps.

### Protocol: The "Slow-Cool" Anneal

- Deposition: Spin-coat F8T2 (typically 5-10 mg/mL in xylene or TCB).
- Ramp Up: Place sample on a hotplate in a glovebox ( atmosphere). Ramp temperature to  $275^\circ\text{C}$  (entering the nematic mesophase).
- Soak: Hold at  $275^\circ\text{C}$  for 5–10 minutes. This allows polymer chains to disentangle and align.
- Cooling (CRITICAL):
  - Do not quench. Rapid cooling freezes disorder.
  - Turn off the hotplate and allow the sample to cool naturally to room temperature (approx. rate:  $1\text{--}2^\circ\text{C}/\text{min}$ ).

- Why: This slow cooling allows the LC domains to grow large and pi-stack efficiently against the electrode interface.

## Module 3: Interlayer Injection (Top-Contact)

Target: Top-Contact (TC) Architectures Mechanism: Charge Transfer Doping

If you are fabricating Top-Contact devices (evaporating metal onto the polymer), physical damage to the F8T2 surface is a risk. Inserting a transition metal oxide layer protects the polymer and creates an Ohmic contact.

Material: Molybdenum Trioxide (

) Protocol:[\[1\]](#)

- Deposit F8T2 and anneal (as per Module 2).
- Evaporate 2–5 nm of  
via thermal evaporation (  
Torr) before depositing the Gold/Silver electrodes.
- Evaporate Gold (Au) on top.

Mechanism:

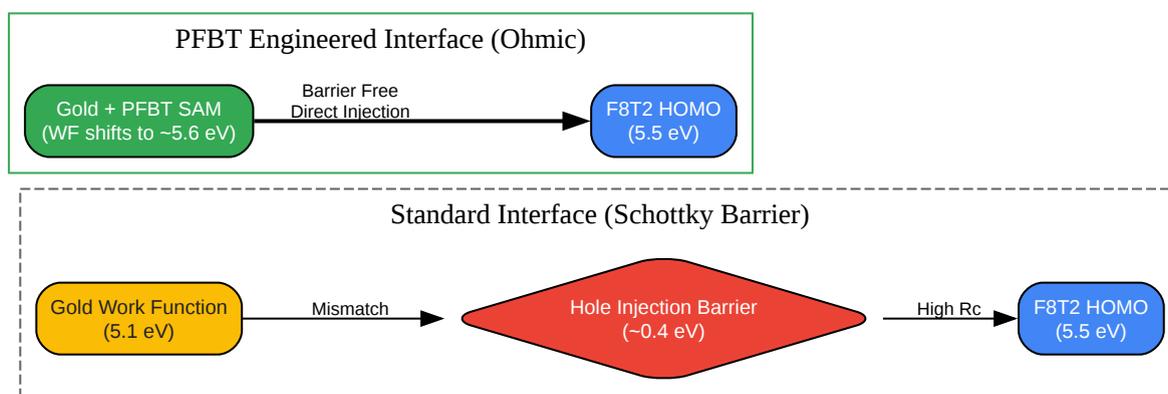
has a very deep conduction band ( $\sim 6.7$  eV) and high work function. It extracts electrons from the F8T2 HOMO (effectively hole doping the interface), rendering the contact Ohmic regardless of the metal used on top.

## Comparative Data: Impact on Device Metrics

Method	Contact Resistance ( )	Mobility ( )	Linearity (Low )
Bare Gold (Reference)	> 1.0 M cm	cm /Vs	Poor (S-shape)
PFBT Treatment	~ 10–50 k cm	cm /Vs	Linear (Ohmic)
LC Annealing (275°C)	Reduces by ~50%	Increases 5-10x	Improved
Interlayer	< 10 k cm	Max achievable	Highly Linear

## Visualizing the Solution

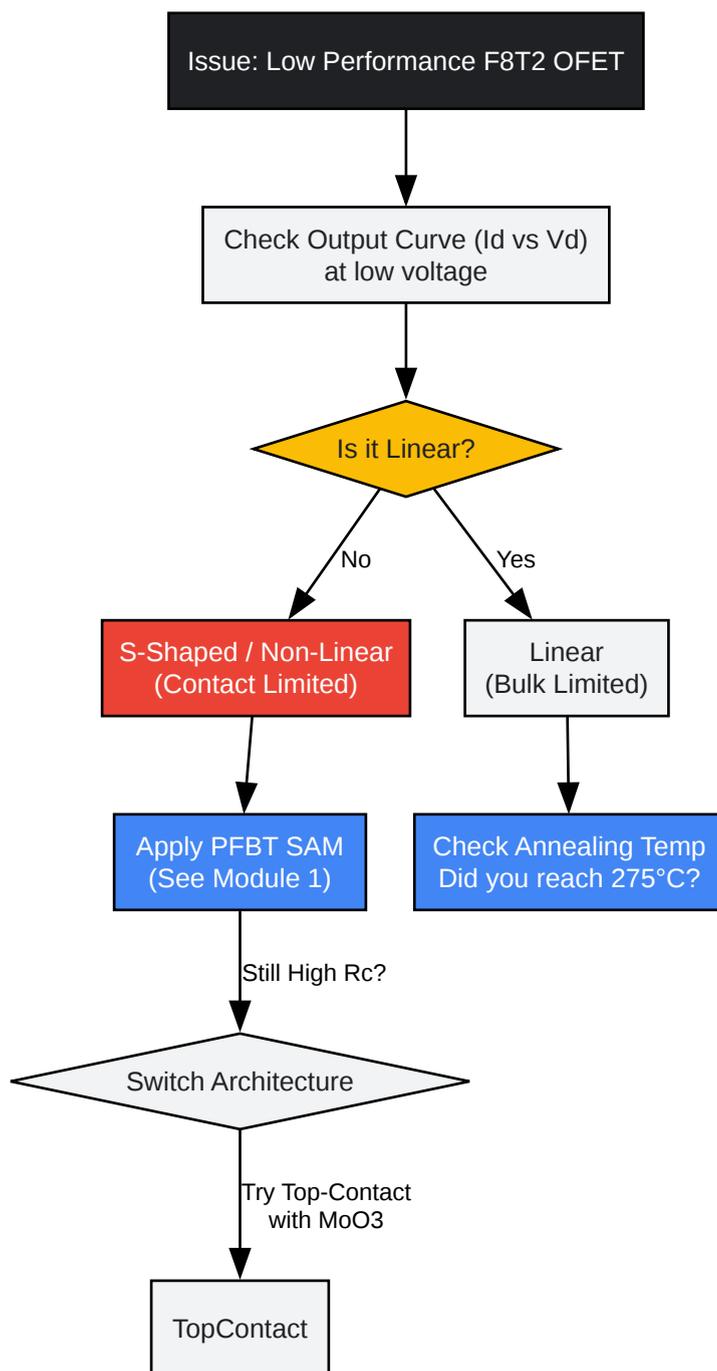
Figure 1: Energy Level Alignment & Mechanism



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Caption: Comparison of energy barriers. The PFBT dipole shifts the effective work function of Gold deeper, aligning it with the F8T2 HOMO level to eliminate the injection barrier.

Figure 2: Troubleshooting Decision Tree



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Caption: Step-by-step diagnostic flow for identifying if the resistance is contact-dominated or bulk-morphology dominated.

## Frequently Asked Questions (FAQ)

Q: Can I use Octadecyltrichlorosilane (OTS) on the contacts? A: No. OTS is an alkyl-silane that binds to oxides (like

dielectric), not Gold. Furthermore, OTS is insulating. If you get OTS on your gold contacts, it will increase

. Use PFBT for contacts (thiol-based) and OTS for the channel dielectric (silane-based), applying OTS before depositing Gold if possible, or using selective patterning.

Q: My F8T2 film dewets after annealing at 275°C. Why? A: This is a surface energy mismatch. If your dielectric is too hydrophobic (e.g., heavily fluorinated), the polymer may bead up in the liquid crystal phase. Try using a shorter alkyl silane (like HMDS) on the dielectric or increasing the concentration of the F8T2 solution to form a thicker, more stable film.

Q: Why does PFBT work better than other thiols? A: It is the fluorine. The C-F bonds create a strong dipole moment. When the thiol binds to Au, these dipoles align to create an electric field that lowers the vacuum level energy relative to the Fermi level, effectively increasing the work function. Non-fluorinated thiols (like benzenethiol) do not provide this massive shift.

## References

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  - Context: Establishes the importance of contact crystalliz
- Fenwick, O., et al. "Modulating the charge injection in organic field-effect transistors: fluorinated oligophenyl self-assembled monolayers for high work function electrodes." [2] *Journal of Materials Chemistry C* 3, 3007-3015 (2015). [Link](#)
  - Context: Specifically analyzes PFBT on Gold to reduce contact resistance.
- Sirringhaus, H., et al. "Two-dimensional charge transport in self-organized, high-mobility conjugated polymers." *Nature* 401, 685–688 (1999). [Link](#)

- Context: The foundational paper on F8T2, establishing its liquid crystalline nature and the necessity of alignment/annealing.
- Cano, M., et al. "High-Performance Organic Field-Effect Transistors Using Molybdenum Oxide as an Efficient Charge Injection Layer." Applied Physics Letters 96, 033302 (2010).  
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- Context: Validates the use of MoO3 interlayers for reducing injection barriers.

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## Sources

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